

# An In-depth Technical Guide to Heptanedioyl Dichloride

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## Compound of Interest

Compound Name: Pimeloyl chloride

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This technical guide provides a comprehensive overview of Heptanedioyl dichloride, a versatile di-acyl chloride reagent. It covers its fundamental chemical identity, physical properties, synthesis, and key applications in research and development, with a particular focus on its relevance to drug discovery.

## Chemical Identity and Synonyms

Heptanedioyl dichloride is a chemical compound with the CAS Registry Number 142-79-0.[1][2][3][4][5][6][7] A deprecated CAS number for this compound is 73451-54-4.[1][3][4] Its IUPAC name is heptanedioyl dichloride.[3][5][7]

Due to its widespread use, it is known by a variety of synonyms. The most common of these are listed below:

- Pimeloyl chloride[1][2][3][4][5][6][8]
- Heptanedioyl chloride[4][6][8]
- Pimelyl chloride[4][6]
- Pimelic dichloride[4][6]
- 1,7-Heptanediacid dichloride[2][8]

- Heptanedioic acid dichloride[2][6]
- Pimeloylchloride[1][3]
- Pentane-1,5-dicarbonyl chloride[6][8]

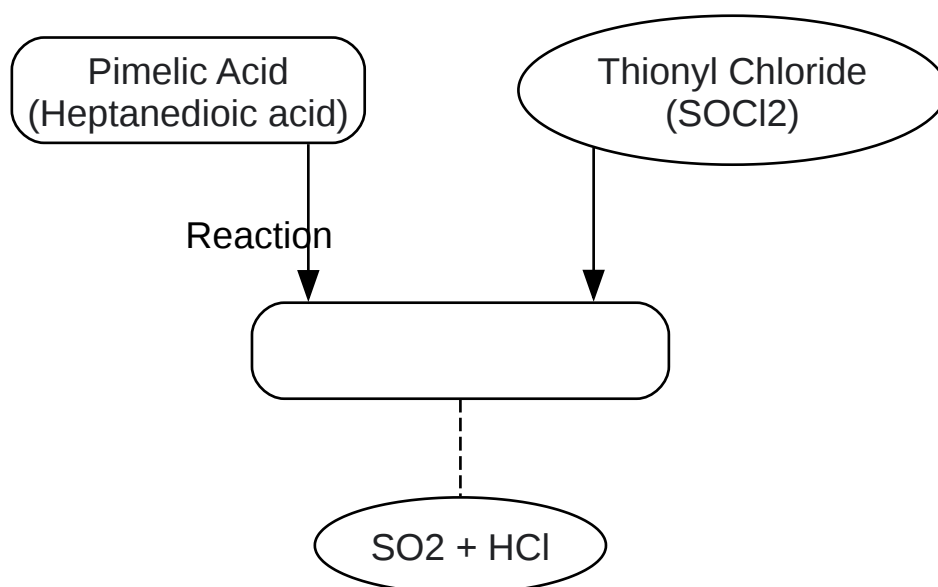
## Physicochemical Properties

A summary of the key physicochemical properties of Heptanedioyl dichloride is presented in the table below for easy reference.

Property	Value
Molecular Formula	C7H10Cl2O2[1][2][3]
Molecular Weight	197.06 g/mol [1][2][3]
Appearance	Colorless liquid[6][8]
Melting Point	103-105 °C[1][2][4][8]
Boiling Point	113 °C at 5 mmHg[1][2][4][8]
Density	1.205 g/mL at 25 °C[1][2][8]
Refractive Index	n <sub>20/D</sub> 1.469 (lit.)[1][2][8]
Solubility	Slightly soluble (5.1 g/L at 25 °C)[6]

## Synthesis of Heptanedioyl Dichloride

Heptanedioyl dichloride can be synthesized from its corresponding dicarboxylic acid, pimelic acid (heptanedioic acid), through a reaction with thionyl chloride.[5] This is a common method for converting carboxylic acids to acyl chlorides.



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Synthesis of Heptanedioyl dichloride from Pimelic acid.

## Applications in Research and Drug Development

Heptanedioyl dichloride serves as a valuable bifunctional linker and building block in organic synthesis. Its two reactive acyl chloride groups allow for the formation of covalent bonds with a variety of nucleophiles, making it a key reagent in the synthesis of more complex molecules.

Key applications include:

- Synthesis of Bis-acylureas: It is used in coupling reactions with ureas to form bis-acylureas. [\[1\]](#)[\[8\]](#)
- Preparation of Haptens for Antibody Production: Heptanedioyl dichloride is utilized in the preparation of triacetyl-15-pimelate-nivalenol, a hapten required for the production of antibodies against nivalenol tetraacetate. [\[1\]](#)[\[8\]](#)
- Synthesis of Macrocyclic Compounds: It undergoes condensation with stannoxanes to form macrocyclic tetralactones. [\[1\]](#)[\[8\]](#)
- Development of Transcription Factor Modulators: This compound has been cited in literature related to the development of novel transcription factor modulators. [\[5\]](#)

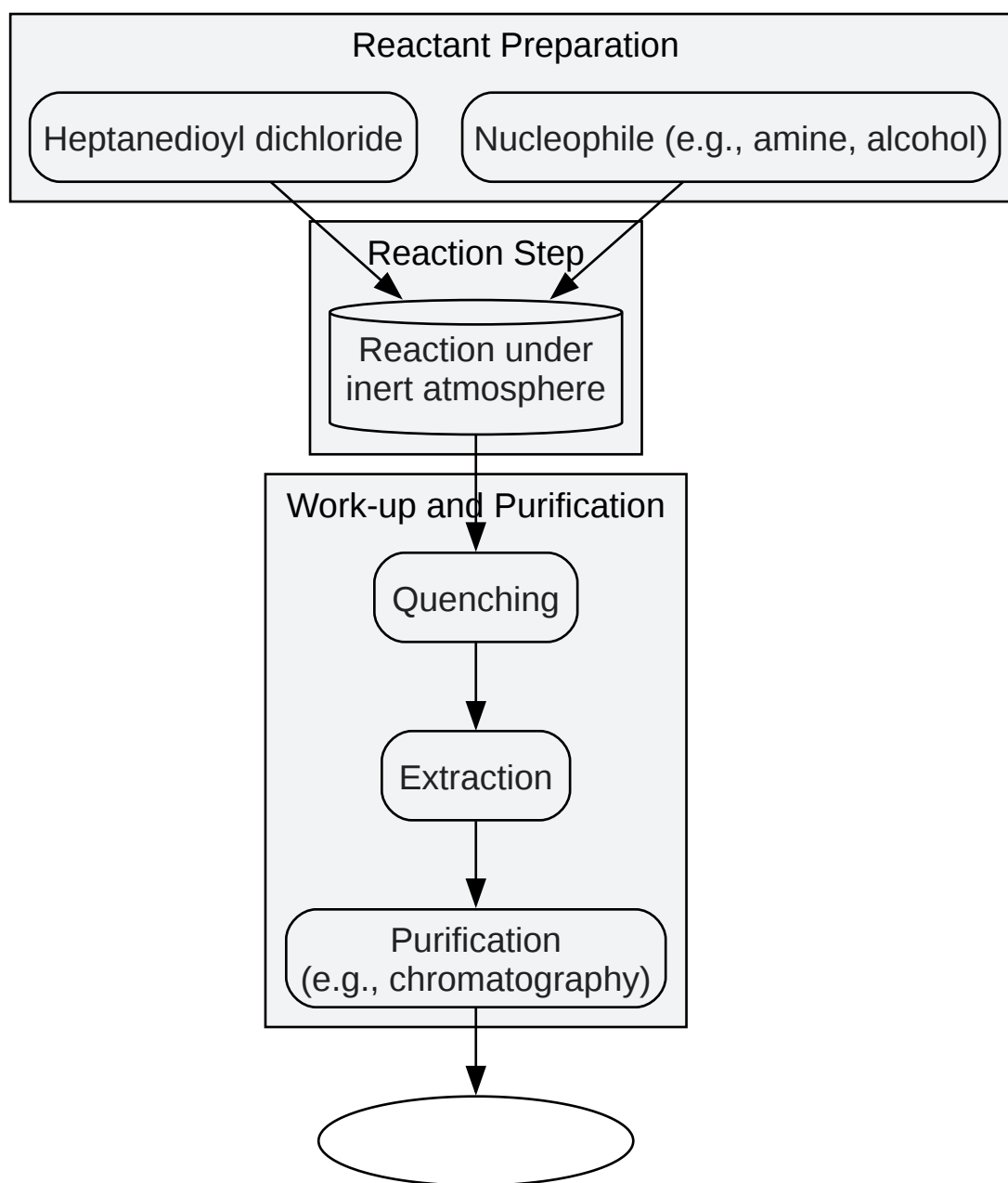
The integration of chlorine atoms into molecules is a significant strategy in medicinal chemistry, with over a quarter of all FDA-approved drugs containing at least one chlorine atom.<sup>[9]</sup>

Chlorine can modulate a molecule's pharmacokinetic and pharmacodynamic properties. While Heptanedioyl dichloride is primarily a reagent, its utility in synthesizing novel chemical entities underscores its importance in the broader context of drug discovery.

## Experimental Protocols

While detailed, step-by-step experimental protocols are highly specific to the desired product, a general reaction condition for the use of Heptanedioyl dichloride has been reported. For instance, a reaction involving Heptanedioyl dichloride can be carried out in the presence of sodium carbonate at a controlled temperature of 0 - 20 °C for approximately 2.5 hours.<sup>[1]</sup>

The following diagram illustrates a generalized experimental workflow for a reaction involving Heptanedioyl dichloride as a linker.



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Generalized experimental workflow using Heptanedioyl dichloride.

## Safety Information

Heptanedioyl dichloride is a corrosive substance. It causes severe skin burns and eye damage. [3][6] It is crucial to handle this chemical with appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection, in a well-ventilated area or fume

hood.[6] For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.

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